

3,5-Dichlorosalicylic acid safety and handling precautions

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Compound of Interest

Compound Name: 3,5-Dichlorosalicylic acid

Cat. No.: B146607

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An In-depth Technical Guide to the Safety and Handling of **3,5-Dichlorosalicylic Acid**

Introduction

3,5-Dichlorosalicylic acid (CAS No: 320-72-9) is a chlorobenzoic acid derivative with the molecular formula $C_7H_4Cl_2O_3$.^[1] It appears as a white crystalline powder.^[2] This compound serves as a valuable intermediate in the synthesis of pharmaceuticals and dyes.^[2]

Furthermore, it is recognized as a bioactive drug, showing potential as an inhibitor of human 20 α -hydroxysteroid dehydrogenase.^{[2][3]} Given its chemical properties and applications in research and development, a thorough understanding of its safety and handling protocols is critical for protecting the health and safety of laboratory personnel and ensuring experimental integrity.

This guide provides comprehensive safety information, handling procedures, and emergency protocols for **3,5-Dichlorosalicylic acid**, tailored for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

3,5-Dichlorosalicylic acid is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are associated with acute toxicity, skin irritation, and eye irritation.

Signal Word: Warning^[1]

Hazard Statements:

- H302: Harmful if swallowed.[3][4]
- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[3][5]

GHS Classification Summary Table

Hazard Class	Category	GHS Pictogram
Acute Toxicity, Oral	Category 4	Exclamation Mark
Skin Corrosion/Irritation	Category 2	Exclamation Mark
Serious Eye Damage/Eye Irritation	Category 2A	Exclamation Mark
Specific target organ toxicity — Single exposure	Category 3	Exclamation Mark

Source:[1][3][6]

Physicochemical and Toxicological Properties

A summary of the key quantitative data for **3,5-Dichlorosalicylic acid** is presented below.

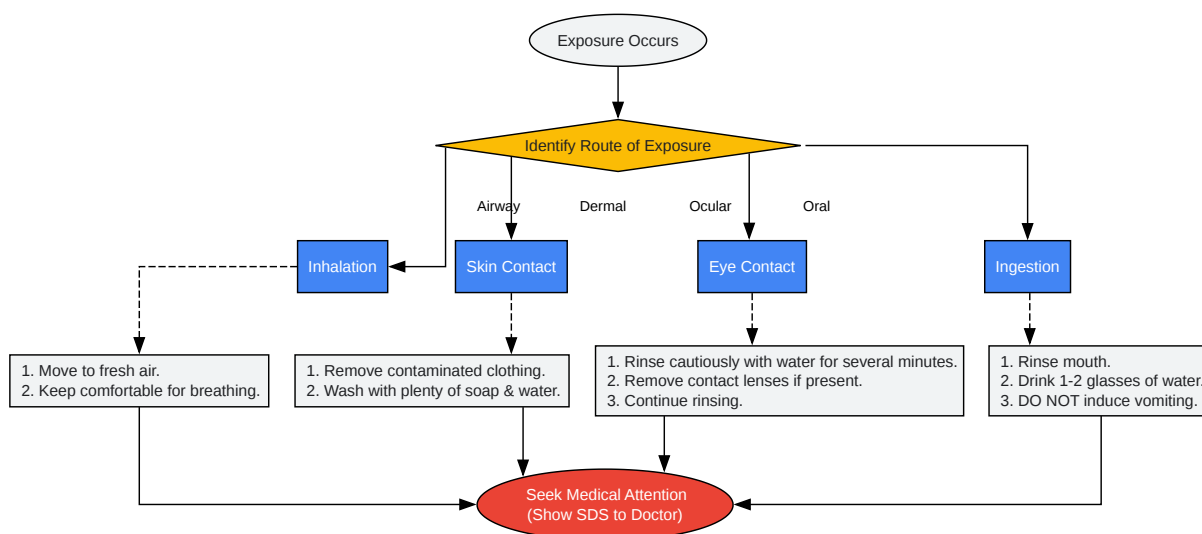
Properties Summary Table

Property	Value	Source(s)
CAS Number	320-72-9	[1]
Molecular Formula	C ₇ H ₄ Cl ₂ O ₃	[1]
Molecular Weight	207.01 g/mol	[1][3]
Appearance	White crystalline powder, needles	[1][2]
Melting Point	220-222 °C (lit.)	[2][3]
Solubility	Slightly soluble in hot water; very soluble in alcohol; soluble in ether.	[1]
Acute Toxicity (Oral)	Acute Toxicity Estimate: 500.1 mg/kg (Expert Judgement)	
Acute Toxicity (IP)	LD50 Intraperitoneal - Mouse: 50 mg/kg	

Exposure Scenarios and First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure. Always have the Safety Data Sheet (SDS) available to show to attending medical personnel.[4]

- Inhalation: If inhaled, move the person to fresh air.[7] If breathing is difficult or symptoms occur, seek medical attention.[6][7]
- Skin Contact: Immediately take off all contaminated clothing.[4] Wash the affected area with plenty of soap and water. If skin irritation occurs or persists, get medical advice.[6]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so, and continue rinsing. If eye irritation persists, seek medical attention from an ophthalmologist.[4]
- Ingestion: If swallowed, rinse mouth with water.[8] Immediately make the victim drink water (two glasses at most).[4] Call a POISON CENTER or doctor if you feel unwell.



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First aid measures for **3,5-Dichlorosalicylic acid** exposure.

Handling and Storage

Handling:

- Avoid all personal contact, including inhalation of dust.[9] Use only in a well-ventilated area or outdoors.
- Wear appropriate personal protective equipment (see Section 6.0).
- Avoid formation and dispersion of dust.[8]
- Do not eat, drink, or smoke when using this product.

- Wash hands and face thoroughly after handling. Immediately change contaminated clothing.

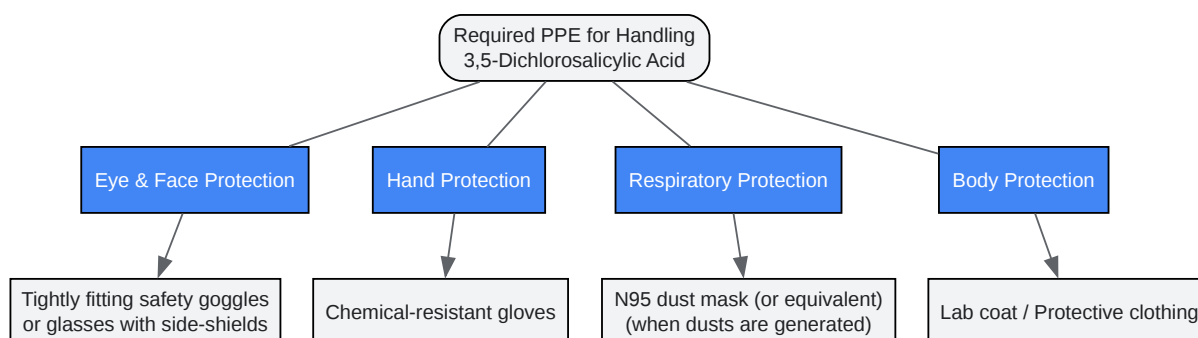
Storage:

- Store in a cool, dry, and well-ventilated place.[8]
- Keep the container tightly closed.
- Store locked up.
- Store away from incompatible materials such as strong bases and oxidizing agents.

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be used when handling **3,5-Dichlorosalicylic acid**.

- Eye/Face Protection: Wear tightly fitting safety goggles or safety glasses with side-shields conforming to appropriate government standards like EN166 (EU) or NIOSH (US).[4][8]
- Skin Protection: Handle with chemical-resistant gloves.[8][10] Wear protective clothing, such as a lab coat, to prevent skin contact.
- Respiratory Protection: If dust is generated, a NIOSH-approved N95 dust mask or equivalent respirator is required.[3] Ensure that maintenance, cleaning, and testing of respiratory devices are carried out according to the manufacturer's instructions.[4]



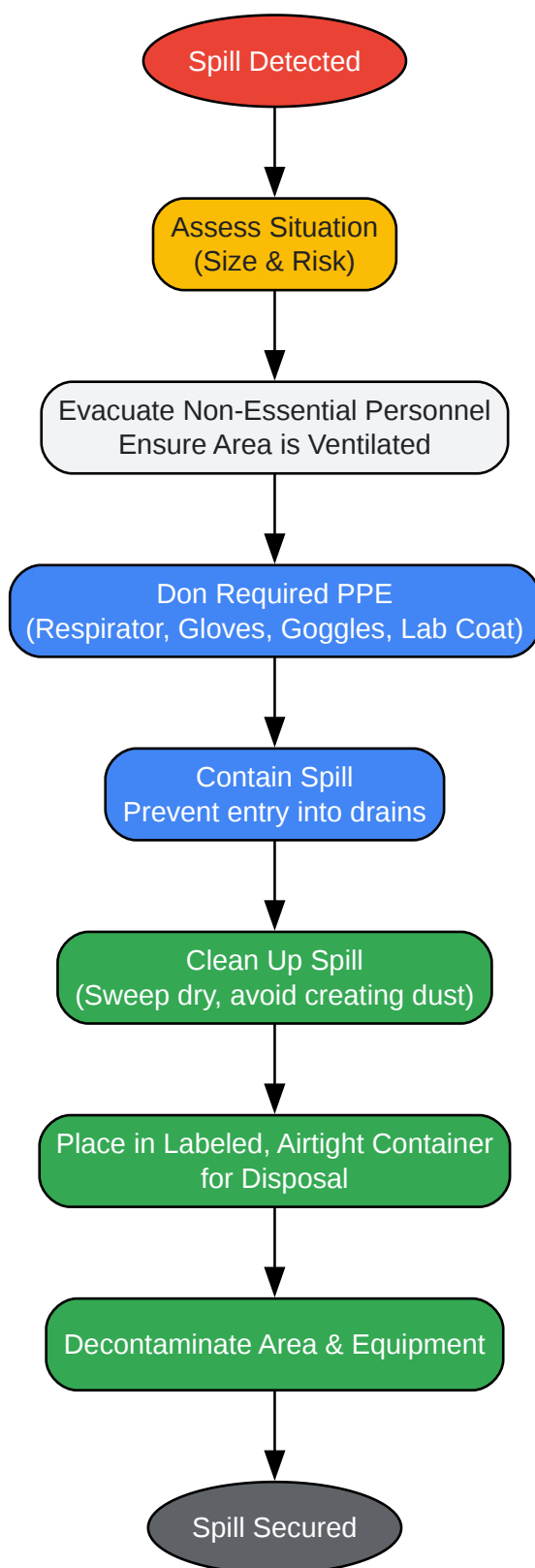
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Required PPE for handling **3,5-Dichlorosalicylic acid**.

Accidental Release and Spill Management

In the event of a spill, follow these procedures to mitigate exposure and environmental contamination.

- Evacuate: Evacuate non-essential personnel from the danger area.^[4]
- Ventilate: Ensure adequate ventilation.^[4]
- Protect: Wear the appropriate PPE as described in Section 6.0, including respiratory protection, gloves, and eye protection. Avoid substance contact and inhalation of dust.^[4]
- Contain: Prevent the product from entering drains or surface water.^[4] Cover drains if necessary.^[4]
- Clean-up: Take up the material dry. Sweep the dust to collect it into an airtight container, taking care not to disperse it. Collect, bind, and pump off spills.
- Dispose: Dispose of the collected material and any contaminated items properly in accordance with local, regional, and national regulations. Handle uncleaned containers as you would the product itself.
- Decontaminate: Clean the affected area thoroughly.



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Workflow for managing a **3,5-Dichlorosalicylic acid** spill.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards: The substance is combustible.[4] In the event of a fire, hazardous combustion gases or vapors may be generated, including carbon oxides.[4] Finely distributed dust may form an explosive mixture with air.
- Protective Equipment for Firefighters: Firefighters should stay in the danger area only with a self-contained breathing apparatus.[4] Full protective clothing is necessary to prevent skin contact.[9]

Stability and Reactivity

- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).[4]
- Incompatible Materials: Avoid contact with strong bases and strong oxidizing agents.[8]
- Hazardous Decomposition Products: In the event of a fire, hazardous decomposition products may be formed.

Experimental Protocols

Detailed, specific experimental protocols for toxicity testing of **3,5-Dichlorosalicylic acid** are not available in the public search results. However, for the benefit of researchers, a generalized protocol for determining acute oral toxicity, such as the LD50 value cited, is described below. This is based on established methodologies like the OECD 423 Guideline for the Testing of Chemicals (Acute Oral Toxicity – Acute Toxic Class Method).

Objective: To determine the acute oral toxicity of **3,5-Dichlorosalicylic acid** in a rodent model (e.g., mouse, as cited in the SDS).

Methodology Outline:

- Animal Selection: Healthy, young adult laboratory animals of a single sex (typically females, as they can be slightly more sensitive) are selected and acclimated to laboratory conditions.

- **Dose Preparation:** The test substance (**3,5-Dichlorosalicylic acid**) is prepared in a suitable vehicle (e.g., water or corn oil). The concentration is calculated to administer the desired dose in a constant volume (e.g., 10 mL/kg body weight).
- **Dosing Procedure:** A stepwise procedure is used with a small group of animals (e.g., 3 animals per step). Dosing is initiated at a level expected to cause some toxicity.
- **Administration:** The substance is administered in a single dose by gavage using a stomach tube or a suitable cannula. Animals are fasted prior to dosing.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, respiration, and behavior), and body weight changes. Observations are conducted frequently on the day of dosing and at least once daily thereafter for 14 days.
- **Stepwise Evaluation:**
 - If no mortality occurs at a given dose, the next higher dose level is administered to another group of animals.
 - If mortality occurs, the next lower dose level is tested.
 - This process continues until the dose causing mortality is identified or the limit dose (e.g., 2000 mg/kg) is reached without mortality.
- **Pathology:** At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.
- **Data Analysis:** The results are interpreted to classify the substance into a specific GHS toxicity category and to estimate the LD50 value. The LD50 value of 50 mg/kg (intraperitoneal, mouse) indicates high toxicity via this route.

Conclusion

3,5-Dichlorosalicylic acid is a valuable chemical for research and development but possesses significant hazards, including being harmful if swallowed and causing serious skin and eye irritation. Adherence to the safety protocols outlined in this guide is essential for minimizing risk. Researchers must utilize appropriate personal protective equipment, handle

the substance in well-ventilated areas, and be prepared to respond effectively to accidental exposures or spills. By integrating these practices into standard laboratory procedures, the risks associated with **3,5-Dichlorosalicylic acid** can be effectively managed.

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